

# phenylacetone oxime purification methods

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## Compound Focus: Phenylacetone oxime

CAS No.: 13213-36-0

Cat. No.: S626832

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## Chemical Identification and Properties

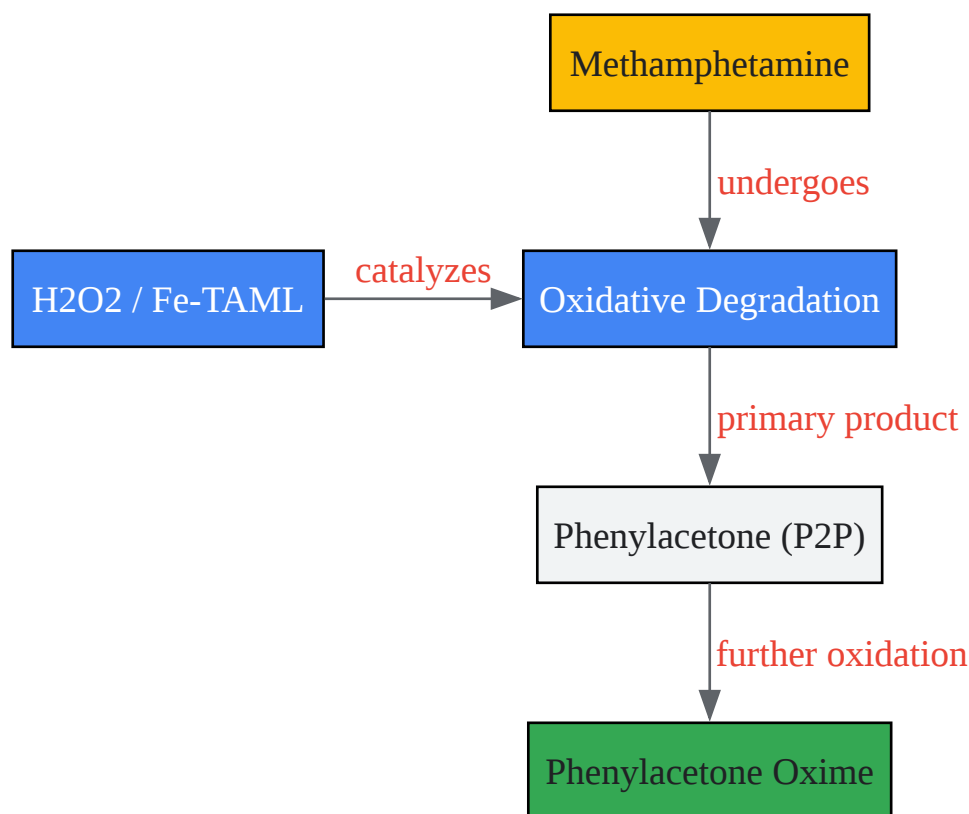
Understanding the basic properties of a compound is the first step in planning its purification. The table below summarizes the key identified data for **phenylacetone oxime**.

Property	Value / Description
IUPAC Name	1-Phenylpropane-2-one oxime [1]
CAS Registry Number	13213-36-0 [1]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO [1]
Molecular Weight	149.19 g/mol [1]
Boiling Point	285.7 °C at 760 mmHg [1]
Flash Point	169.2 °C [1]
Density	0.99 g/cm <sup>3</sup> [1]
Appearance	Described as a "colorless oil" in synthesis procedures [2]

## Synthesis Context and Formation Pathways

**Phenylacetone oxime** is encountered in specific chemical contexts, primarily as an **intermediate in synthesis** and as a **degradation product** [2] [3] [4].

The diagram below illustrates the pathways where **phenylacetone oxime** appears, based on the literature.



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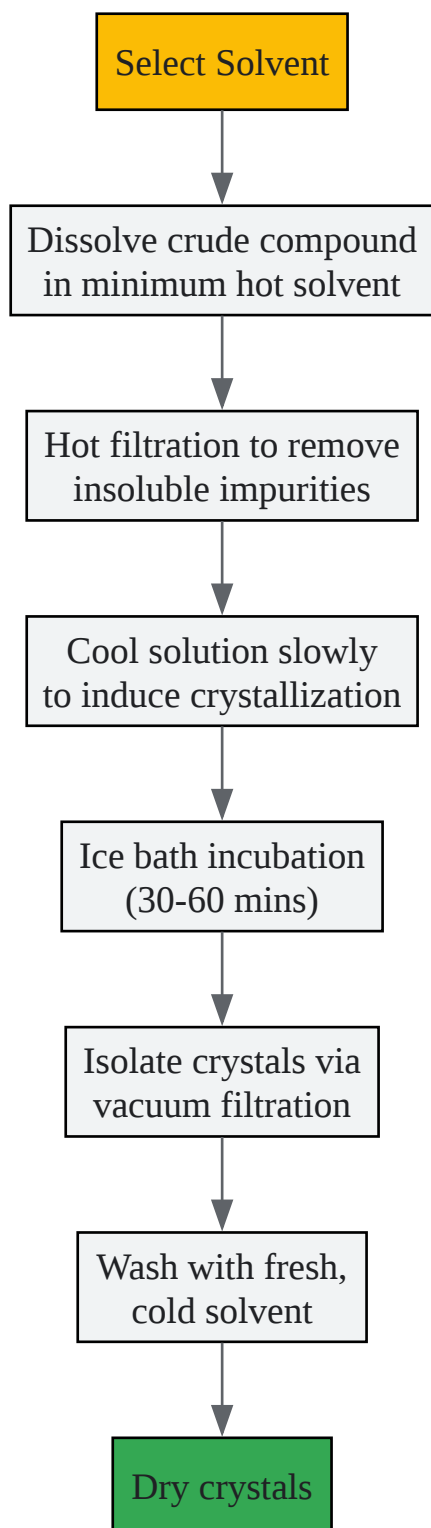
In synthetic chemistry, it is noted as a direct precursor that can be hydrolyzed to phenyl-2-propanone (P2P) [2]. In oxidative degradation, it is a distinctive product from the reaction of methamphetamine with activated hydrogen peroxide systems [3] [4].

## Purification Guidance and Troubleshooting

While explicit protocols for purifying **phenylacetone oxime** are not detailed in the search results, the following guidance is compiled from general principles and related context.

## Recommended Purification Method: Recrystallization

Recrystallization is a standard technique for purifying solid compounds. The following workflow and troubleshooting guide are based on general laboratory practice, as the specific solvent for **phenylacetone oxime** is not stated in the available sources.



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## Troubleshooting Common Recrystallization Problems

The table below addresses common issues you might encounter.

Problem	Possible Cause	Suggested Solution
<b>No crystals form</b>	Too much solvent; rapid cooling; no nucleation sites.	Concentrate the solution by boiling off excess solvent. Scratch the flask interior with a glass rod or add a tiny seed crystal [5].
<b>Oil formation instead of solid</b>	Solvent boiling point may be too high or near the compound's melting point.	Ensure the solvent's boiling point is below the compound's melting point. Try a different solvent or solvent pair [5].
<b>Low recovery yield</b>	Compound is too soluble in the chosen solvent at low temperatures.	Re-select a solvent with a steeper solubility-temperature gradient. Ensure the solution is cooled thoroughly, even to 0°C or below [5].
<b>Poor purity of crystals</b>	Solution cooled too quickly; impurities incorporated.	Cool the solution more slowly. Perform a hot filtration step. Wash the crystals thoroughly with cold solvent after filtration [5].

## Alternative and Complementary Techniques

- **Vacuum Distillation:** As **phenylacetone oxime** has a defined boiling point (285.7 °C at 760 mmHg), distillation is a viable option, especially if the compound is a liquid [1]. For heat-sensitive compounds, **vacuum distillation** is preferred to lower the boiling point.
- **Chromatography:** If high purity is critical and recrystallization fails, techniques like **flash column chromatography** can be effective, though they are less suitable for large-scale purification [5].

## Critical Safety and Handling Notes

- **Regulatory Status:** Be aware that phenylacetone (P2P), a closely related compound, is a Schedule II controlled substance in the US as a precursor to amphetamines [6]. Ensure all work complies with local regulations.
- **Reactive Intermediate:** Note that **phenylacetone oxime** can be hydrolyzed back to P2P under acidic conditions [4]. Control the environment to prevent unintended reactions.
- **General Safety:** Consult the Safety Data Sheet (SDS) for **phenylacetone oxime** before use. Its hazardous properties are not fully detailed in the search results, so applying general laboratory safety

principles is essential [1].

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## References

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